

Essential Safety and Logistical Information for Handling N-Nitrosobutylamine

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Compound of Interest

Compound Name: *N-Nitrosobutylamine*

Cat. No.: *B15468366*

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This document provides critical safety protocols and logistical plans for the handling and disposal of **N-Nitrosobutylamine** (NDBA). Adherence to these procedures is essential to mitigate the significant health risks associated with this compound.

Hazard Identification and Immediate Precautions

N-Nitrosobutylamine is a pale yellow, oily liquid that is classified as a probable human carcinogen.[1] It is harmful if swallowed and is suspected of causing cancer.[2] The compound is light-sensitive, particularly to UV light, and may be incompatible with strong oxidizing agents, combustible materials, and strong acids or bases.[3][4] Upon heating to decomposition, it emits toxic fumes of nitrogen oxides.[3][4]

Immediate Actions:

- Establish a designated and clearly marked area for handling **N-Nitrosobutylamine**.[1]
- Ensure adequate ventilation, such as working within a certified chemical fume hood.[2]
- Prohibit eating, drinking, and smoking in the designated handling area.[5][6]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory for all personnel handling **N-Nitrosobutylamine**. The following table outlines the required PPE.

Body Part	Required PPE	Specifications and Best Practices
Hands	Double-gloving is recommended.	Inspect gloves for any signs of degradation or puncture before use. Use proper glove removal technique to avoid skin contact. [4]
Chemical-resistant gloves (e.g., Butyl rubber or SilverShield).	Consult the glove manufacturer's compatibility chart for N-Nitrosobutylamine.	
Eyes/Face	Safety goggles with side shields or a face shield.	Must conform to EN 166 (EU) or NIOSH (US) standards. [2]
Body	Laboratory coat (back-closure gown recommended).	Wear fire/flame-resistant and impervious clothing. [2] Contaminated clothing should be removed immediately and decontaminated or disposed of as hazardous waste. [5]
Respiratory	NIOSH-approved respirator.	Required if there is a risk of inhalation or if handling outside of a fume hood. [1] A full-face respirator may be necessary if exposure limits are exceeded. [2]

Operational Plan for Handling

Preparation and Handling:

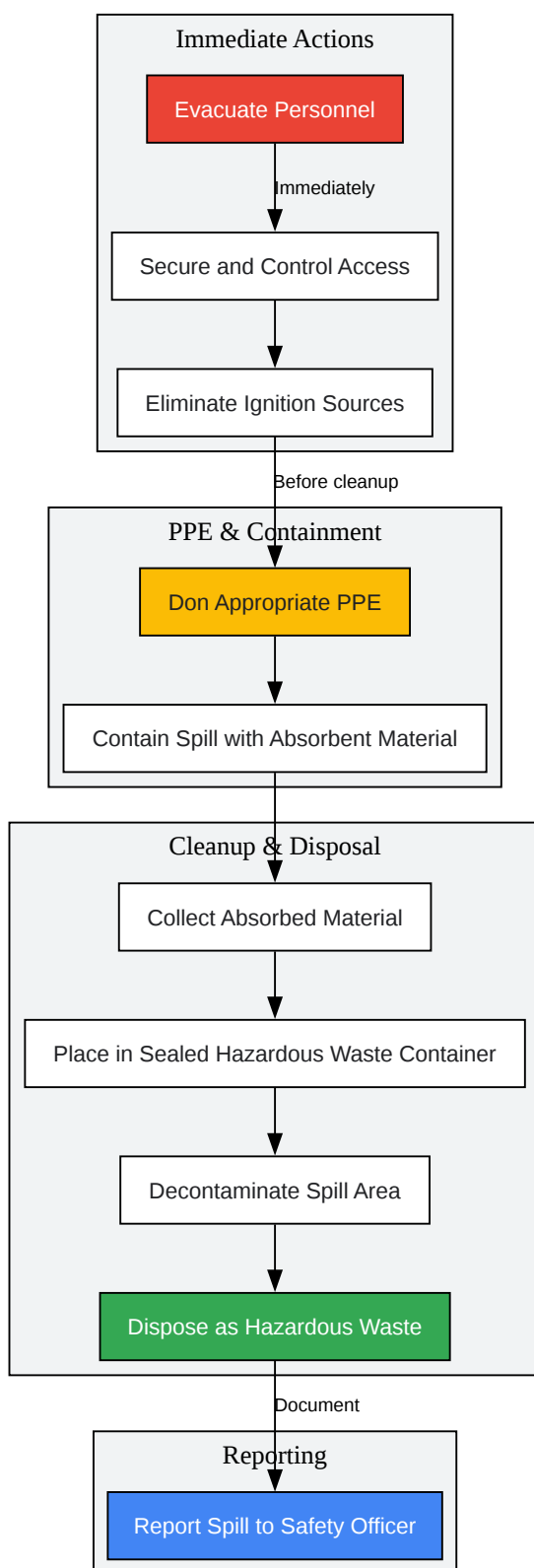
- **Pre-Handling:** Before any procedure, review the Safety Data Sheet (SDS) for **N-Nitrosobutylamine**. Ensure all necessary PPE is available and in good condition.

- Weighing and Aliquoting: Conduct all weighing and preparation of solutions within a certified chemical fume hood or a Class I, Type B biological safety hood.[5]
- Containment: Use secondary containment for all containers of **N-Nitrosobutylamine** to prevent spills.
- Post-Handling: Thoroughly wash hands and forearms after handling, even if gloves were worn.[5] Decontaminate all work surfaces with an appropriate cleaning agent.

Spill Response Plan

In the event of a spill, immediate and decisive action is required to minimize exposure and environmental contamination.

Workflow for **N-Nitrosobutylamine** Spill Response:



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Workflow for ***N*-Nitrosobutylamine** Spill Response.

Spill Cleanup Steps:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[5\]](#)
- Secure Area: Control access to the area to prevent further exposure.[\[5\]](#)
- Eliminate Ignition Sources: Remove all sources of ignition from the vicinity.[\[5\]](#)
- Personal Protection: Don the appropriate PPE as outlined in the table above before attempting cleanup.
- Containment: Absorb the spilled liquid with an inert material such as vermiculite, dry sand, or earth.[\[5\]](#)
- Collection: Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste.[\[5\]](#)
- Decontamination: Ventilate the area and wash the spill site after the cleanup is complete.[\[5\]](#)
- Disposal: Dispose of the sealed container and any contaminated PPE as hazardous waste in accordance with local, state, and federal regulations.[\[5\]](#)

Disposal Plan

All waste containing **N-Nitrosobutylamine** must be treated as hazardous waste.

Waste Categories and Disposal Procedures:

Waste Type	Disposal Procedure
Unused or Expired N-Nitrosobutylamine	Dispose of through a licensed chemical destruction facility.[2] Do not discharge to sewer systems.[2]
Contaminated Labware (e.g., glassware, pipette tips)	Triple rinse with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste. The rinsed labware can then be washed. Alternatively, dispose of directly as hazardous waste.
Contaminated PPE (e.g., gloves, lab coats)	Place in a sealed, labeled hazardous waste container for disposal. Do not launder contaminated clothing at home.[5]
Spill Cleanup Materials	All materials used for spill cleanup must be placed in a sealed, labeled hazardous waste container and disposed of accordingly.

When **N-Nitrosobutylamine** is discarded, it is designated with the EPA waste number U172.[7] All waste disposal must adhere to local, state, and federal regulations.[7]

Physical and Chemical Properties

The following table summarizes key quantitative data for **N-Nitrosobutylamine**.

Property	Value
Molecular Formula	C ₈ H ₁₈ N ₂ O
Molecular Weight	158.24 g/mol [4]
Appearance	Pale yellow, oily liquid[3][4]
Boiling Point	116°C at 14 mmHg
Specific Gravity	0.9009
RCRA Waste Number	U172[4]

Note: Occupational exposure limits for **N-Nitrosobutylamine** have not been established by OSHA, NIOSH, or ACGIH.[1] However, as a probable human carcinogen, all exposures should be minimized to the lowest possible level.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling N-Nitrosobutylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15468366#personal-protective-equipment-for-handling-n-nitrosobutylamine]

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